

An In-depth Technical Guide on the Thermochemical Data for Ethylcycloheptane

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This technical guide provides a comprehensive overview of the available thermochemical data for **ethylcycloheptane**. The information is intended for researchers, scientists, and professionals in drug development who require accurate thermodynamic properties for this compound. This document summarizes key quantitative data in tabular format, details common experimental protocols for their determination, and includes a visualization of the experimental workflow.

Thermochemical Data

The following tables present critically evaluated thermochemical data for **ethylcycloheptane**. The primary sources for this data are the NIST/TRC Web Thermo Tables and the Cheméo database, which compile and evaluate experimental results from various literature sources.[1]

Table 1: Standard Molar Enthalpy of Formation

The standard molar enthalpy of formation (ΔfH°) refers to the change in enthalpy when one mole of a compound is formed from its constituent elements in their standard states.

| Phase | ΔfH° (kJ/mol) | Temperature (K) |
|-----------|---------------|-----------------|
| Ideal Gas | -193.5 ± 2.4 | 298.15 |
| Liquid | -233.8 ± 2.3 | 298.15 |



Table 2: Standard Molar Entropy

The standard molar entropy (S°) is the entropy content of one mole of a substance under standard state conditions.

| Phase | S° (J/mol·K) | Temperature (K) |
|-----------|--------------|-----------------|
| Ideal Gas | 459.7 ± 4.6 | 298.15 |
| Liquid | 340.9 ± 3.4 | 298.15 |

Table 3: Molar Heat Capacity at Constant Pressure

The molar heat capacity at constant pressure (Cp) is the amount of heat required to raise the temperature of one mole of a substance by one degree Celsius at constant pressure.

| Phase | Cp (J/mol·K) | Temperature (K) |
|-----------|--------------|-----------------|
| Ideal Gas | 225.1 | 298.15 |
| Liquid | 258.4 | 298.15 |

Experimental Protocols

The determination of thermochemical data for organic compounds like **ethylcycloheptane** relies on precise calorimetric and analytical techniques. While specific experimental details for **ethylcycloheptane** are proprietary to the researchers who conducted the measurements, the following sections describe the general methodologies employed for determining the key thermochemical properties.

2.1 Determination of Enthalpy of Formation

The standard enthalpy of formation of organic compounds is typically determined indirectly through combustion calorimetry.

• Principle: The compound is completely combusted in a high-pressure oxygen atmosphere within a bomb calorimeter. The heat released during this exothermic reaction (the enthalpy of

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combustion) is measured by observing the temperature change of the surrounding water bath.

- Apparatus: A high-precision bomb calorimeter is used. The "bomb" is a constant-volume stainless steel container.
- Procedure:
 - A precisely weighed sample of ethylcycloheptane is placed in a crucible inside the bomb.
 - The bomb is sealed and pressurized with pure oxygen.
 - The bomb is submerged in a known quantity of water in an insulated container (the calorimeter).
 - The initial temperature of the water is recorded.
 - The sample is ignited electrically.
 - The final temperature of the water is recorded after thermal equilibrium is reached.
- Data Analysis: The heat of combustion is calculated from the temperature rise and the heat capacity of the calorimeter system. The standard enthalpy of formation is then calculated using Hess's Law, by combining the experimental enthalpy of combustion with the known standard enthalpies of formation of the combustion products (CO₂ and H₂O).

2.2 Determination of Heat Capacity

Adiabatic calorimetry is a common method for determining the heat capacity of liquids as a function of temperature.

- Principle: A known amount of heat is supplied to the sample, and the resulting temperature increase is measured under adiabatic conditions (no heat exchange with the surroundings).
- Apparatus: An adiabatic calorimeter, which consists of a sample cell surrounded by an adiabatic shield. The temperature of the shield is controlled to match the temperature of the sample cell, minimizing heat loss.



Procedure:

- A known mass of ethylcycloheptane is placed in the sample cell.
- The sample is cooled to the starting temperature of the experiment.
- A measured amount of electrical energy is supplied to a heater within the sample cell.
- The temperature of the sample is recorded as a function of time until a steady temperature increase is observed.
- Data Analysis: The heat capacity is calculated from the amount of heat supplied and the
 measured temperature change. This process is repeated at various temperatures to
 determine the temperature dependence of the heat capacity.

2.3 Determination of Entropy

The absolute entropy of a substance is determined by measuring its heat capacity from near absolute zero to the desired temperature and integrating the heat capacity divided by the temperature.

 Principle: Based on the third law of thermodynamics, the entropy of a perfect crystal at absolute zero is zero. The entropy at a given temperature is the sum of the entropy changes from absolute zero to that temperature.

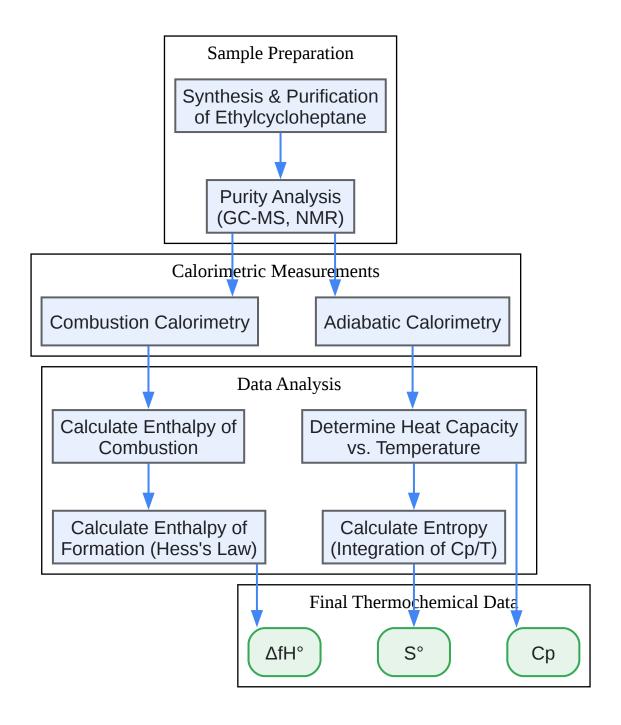
Procedure:

- The heat capacity of the solid phase is measured from as low a temperature as possible (typically using a cryostat) up to its melting point.
- The enthalpy of fusion is measured at the melting point.
- The heat capacity of the liquid phase is measured from the melting point to the desired temperature.
- Data Analysis: The entropy is calculated by integrating Cp/T with respect to temperature for the solid and liquid phases and adding the entropy of fusion (ΔHfus/Tm).



Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of key thermochemical properties of an organic compound like **ethylcycloheptane**.



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Workflow for Thermochemical Data Determination.



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